Solubility and melting point of N-(4-Chlorophenyl)Maleamic Acid.

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Compound of Interest

Compound Name:	*N-(4-Chlorophenyl)Maleamic Acid*
CAS No.:	*7242-16-2*
Cat. No.:	*B182854*

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An In-depth Technical Guide to the Physicochemical Properties of **N-(4-Chlorophenyl)maleamic Acid**: Solubility and Melting Point

Introduction: Characterizing a Key Synthetic Intermediate

N-(4-Chlorophenyl)maleamic acid (CAS No: 7242-16-2) is a monoamide derivative of maleic acid, belonging to the broader class of N-aryl substituted maleamic acids.[1] Its structure, featuring a carboxylic acid, an amide, and a 4-chlorophenyl group, makes it a valuable intermediate in organic synthesis, particularly for the creation of N-(4-Chlorophenyl)maleimide, a reactant used in cycloaddition reactions.[1] For researchers in drug development, medicinal chemistry, and materials science, a thorough understanding of its fundamental physicochemical properties—namely, its melting point and solubility—is paramount. These parameters govern everything from reaction kinetics and purification strategies to formulation and potential biological interactions.[2]

This guide provides a detailed exploration of the melting point and solubility of **N-(4-Chlorophenyl)maleamic acid**, grounded in established analytical principles. It offers not just

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the reported data but also the causality behind experimental choices and detailed protocols for their verification, ensuring a robust and reproducible understanding for scientific application.

Property	Data	Source
CAS Number	7242-16-2	[3][4]
Molecular Formula	$C_{10}H_8ClNO_3$	[3][4]
Molecular Weight	225.63 g/mol	[3][4]
Melting Point	199 °C	[3]

Melting Point: A Criterion for Purity and Identity

The melting point of a crystalline solid is a critical indicator of its identity and purity. For a pure compound, the melting point is a sharp, well-defined temperature at which the solid transitions to a liquid. The presence of even small amounts of miscible impurities typically results in a depression of the melting point and a broadening of the melting range (the temperature range from the first visible drop of liquid to complete liquefaction).[5]

Reported Value for N-(4-Chlorophenyl)maleamic Acid

The reported melting point for **N-(4-Chlorophenyl)maleamic acid** is 199 °C.[3] This value serves as a crucial benchmark for researchers synthesizing or working with this compound to assess the purity of their sample. A significant deviation from this temperature or a wide melting range would suggest the presence of impurities, such as unreacted starting materials (maleic anhydride or 4-chloroaniline) or byproducts from cyclization.[1]

Experimental Protocol for Melting Point Determination

The capillary method is the standard technique for melting point determination and is recognized by most pharmacopeias.[6] The following protocol outlines a reliable procedure for verifying the melting point of **N-(4-Chlorophenyl)maleamic acid**.

Methodology:

- Sample Preparation:

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- Ensure the sample of **N-(4-Chlorophenyl)maleamic acid** is completely dry. If necessary, dry the finely powdered sample in a desiccator over silica gel for 24 hours.[7]
- Place a small amount of the powdered sample on a clean, dry surface.
- Gently jab the open end of a capillary tube into the powder to collect a small amount of the sample.[8]
- Invert the tube and tap it gently on a hard surface, or drop it through a long glass tube, to pack the solid into the closed end.[6][8] The final packed sample height should be approximately 2-3 mm.[7][8]

- Preliminary (Rapid) Determination:
  - Place the packed capillary tube into a melting point apparatus (e.g., a Mel-Temp or similar device).
  - Set a rapid heating rate (e.g., 10-20 °C per minute) to quickly determine an approximate melting range.[6] This provides a target for the more accurate measurement and saves time.
- Accurate Determination:
  - Using a fresh sample in a new capillary tube, allow the apparatus to cool to at least 20 °C below the approximate melting point observed in the preliminary run.[8]
  - Set the starting temperature to about 5 °C below the expected melting point.[6]
  - Heat at a slow, controlled rate, typically 1-2 °C per minute, as the expected melting point is approached.[7]
  - Record the temperature at which the first droplet of liquid is observed (the onset of melting).
  - Record the temperature at which the entire sample has turned into a clear liquid (completion of melting).[8]

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- The two recorded values constitute the melting range. For a pure sample, this range should be narrow (0.5-1.0 °C).

- Validation:

  - Repeat the accurate determination at least once with a fresh sample to ensure consistency.



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Caption: Workflow for Melting Point Determination.

Solubility Profile: A Guide for Application and Purification

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.[9] This characteristic is dictated by the principle of "like dissolves like," where polar solutes dissolve in polar solvents and non-polar solutes in non-polar solvents.[10][11] The solubility of **N-(4-Chlorophenyl)maleamic acid** is governed by its molecular structure, which contains both polar functional groups (carboxylic acid, amide) and a less polar aromatic ring (chlorophenyl group).

Factors Influencing Solubility

- Polarity: The carboxylic acid and amide groups can participate in hydrogen bonding, suggesting solubility in polar solvents.[2]

- pH: The presence of a carboxylic acid group makes the compound acidic. Therefore, its aqueous solubility is expected to be highly pH-dependent. In basic solutions, the carboxylic acid will be deprotonated to form a highly polar and water-soluble carboxylate salt.[12]

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- Temperature: For most solids dissolving in liquids, solubility increases with temperature as the additional energy helps overcome the intermolecular forces in the solid lattice.[9][10]

Qualitative Solubility Classification

A systematic qualitative analysis provides crucial insights into the compound's acidic or basic nature and guides solvent selection for reactions and purification.

Expected Profile:

- Water: Sparingly soluble to practically insoluble in neutral water due to the influence of the non-polar chlorophenyl ring.
- 5% NaOH & 5% $NaHCO_3$: Soluble. The carboxylic acid group (a strong organic acid) will react with both strong (NaOH) and weak ($NaHCO_3$) bases to form a soluble salt.[13][14]
- 5% HCl: Insoluble. As an acidic compound, it will not react with or dissolve in an acidic medium.
- Organic Solvents: Expected to be soluble in polar organic solvents like ethanol, acetone, and dimethylformamide (DMF), particularly with heating. It is expected to be insoluble in non-polar solvents like hexane.

Experimental Protocol for Qualitative Solubility Testing

Methodology:

- Setup: For each solvent, place approximately 25 mg of **N-(4-Chlorophenyl)maleamic acid** into a clean test tube.
- Solvent Addition: Add the chosen solvent (e.g., water, 5% NaOH) dropwise, up to about 1 mL, shaking vigorously after each addition.[13][14]
- Observation: Observe if the solid dissolves completely. If it dissolves in water, test the solution with litmus paper to confirm its acidic nature.[13]
- Systematic Testing: Follow a logical progression. If the compound is insoluble in water, proceed to test its solubility in 5% NaOH. If it dissolves, then test its solubility in a weaker

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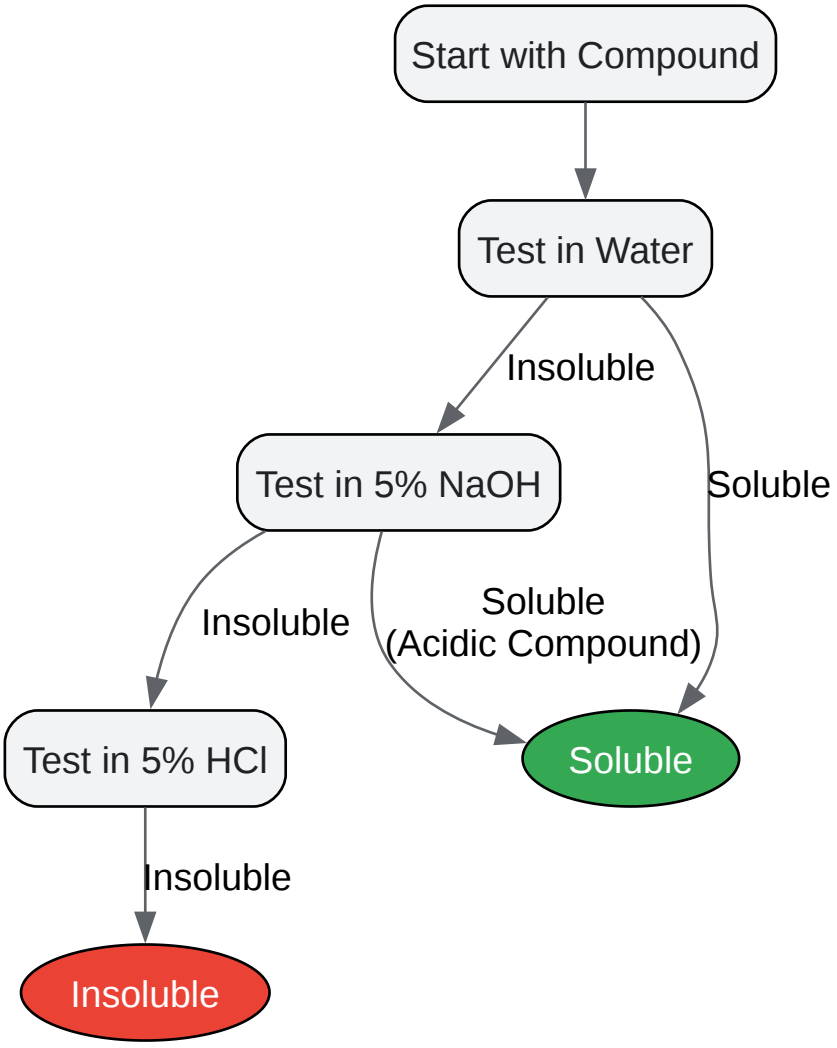
base like 5% $NaHCO_3$ to confirm it is a strong acid (like a carboxylic acid).[13][14]



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Caption: Decision tree for qualitative solubility analysis.

The Critical Influence of pH on Aqueous Solubility

The solubility of **N-(4-Chlorophenyl)maleamic acid** in aqueous media is fundamentally linked to the solution's pH due to the ionization of its carboxylic acid group.

At low pH (acidic conditions), the carboxylic acid exists predominantly in its neutral, protonated form (-COOH). This form is less polar and has limited solubility in water. As the pH increases (moving to neutral and basic conditions), the carboxylic acid group deprotonates to form the

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carboxylate anion (-COO^-). This ionic form is significantly more polar and readily dissolves in water. This equilibrium is the reason for its high solubility in basic solutions like NaOH.

Caption: Effect of pH on the ionization and solubility.

Synthesis and Purity Considerations

The primary method for synthesizing **N-(4-Chlorophenyl)maleamic acid** is the nucleophilic acyl substitution reaction between maleic anhydride and 4-chloroaniline.[1] The purity of the final product from this synthesis is critical for accurate physicochemical measurements.

Key Considerations:

- Purification: The crude product should be purified, typically by recrystallization from a suitable solvent such as ethanol, to remove unreacted starting materials.[15] Washing the product can also help remove residual maleic acid.[15]

- Stability: Maleamic acids can undergo intramolecular cyclization to form the corresponding maleimide, especially upon heating.[1] This potential impurity, N-(4-Chlorophenyl)maleimide, has a different melting point (115-120 °C) and solubility profile, and its presence would significantly impact the measured properties of the maleamic acid.[16]

Conclusion

N-(4-Chlorophenyl)maleamic acid is a crystalline solid with a sharp, defined melting point of 199 °C, a value that serves as a reliable indicator of its purity. Its solubility is dictated by its molecular structure, exhibiting poor solubility in water and non-polar solvents but high solubility in aqueous bases due to the deprotonation of its acidic carboxylic acid group. A comprehensive understanding and careful experimental verification of these properties are essential for any researcher utilizing this compound in synthesis, materials science, or pharmaceutical development. The protocols and principles outlined in this guide provide a framework for achieving accurate and reproducible characterization.

References

- Melting Point Determin
- Melting point determin
- **N-(4-Chlorophenyl)Maleamic Acid** | 7242-16-2. (n.d.). Benchchem.

© 2026 BenchChem. All rights reserved.

- **N-(4-CHLOROPHENYL)MALEAMIC ACID** CAS#: 7242-16-2. (n.d.). ChemicalBook.
- Melting Point Determination / General Tests. (n.d.). The Japanese Pharmacopoeia.
- Melting point determin
- Procedure For Determining Solubility of Organic Compounds. (n.d.). Scribd.
- How To Determine Solubility Of Organic Compounds? (2025, February 11). Chemistry For Everyone - YouTube.
- Step-by-Step Procedures for Melting Point Determination. (2024, October 17). Chemistry LibreTexts.
- N-(4-Chlorophenyl)acetamide | C8H8ClNO | CID 10871. (n.d.). PubChem.
- N-(4-Chlorophenyl)maleimide 97 1631-29-4. (n.d.). Sigma-Aldrich.
- Identifying an Unknown Compound by Solubility, Functional Group Tests and Spectral Analysis. (n.d.).
- EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. (n.d.). University of Technology, Iraq.
- Method for determining solubility of a chemical compound. (2005).
- CAS 7242-16-2: **N-(4-Chlorophenyl)maleamic acid**. (n.d.). CymitQuimica.
- **N-(4-CHLOROPHENYL)MALEAMIC ACID** | 7242-16-2. (2025, September 25). ChemicalBook.
- What factors affect solubility? (2022, April 18).
- N-(2-Chloro-4-nitrophenyl)maleamic acid monohydrate. (n.d.).
- Solubility of citric, malonic, and malic acids in different solvents from 303.2 to 333.2 K. (2025, August 6).
- N-(p-Chlorophenyl)maleamic acid | Request PDF. (2025, August 10).
- The Effects of pH on Solubility. (2019, January 3). Chemistry LibreTexts.
- Solubility and Factors Affecting Solubility. (2023, January 29). Chemistry LibreTexts.
- Biochemistry, Dissolution and Solubility. (n.d.).
- Effects of pH on the Aqueous Solubility of Selected Chlorinated Phenols. (2025, August 10).
- Factors that Affect Solubility. (2023, July 7). Chemistry LibreTexts.
- Study on Thermal Degradation behaviour of Poly (N-(Meta-Chlorophenyl) Maleimide) and its Copolymer of Methyl Methacrylate. (2019, May 30).
- N-(p-Chlorophenyl)maleamic acid. (n.d.). IUCr Journals.
- Solvent Miscibility Table. (n.d.). Sigma-Aldrich.
- N-(3-Chlorophenyl)maleamic acid. (n.d.).
- 4-(CHLOROPHENYL)MALEAMIC ACID. (n.d.). ChemBK.

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Sources

- 1. benchchem.com [benchchem.com]
- 2. CAS 7242-16-2: N-(4-Chlorophenyl)maleamic acid [cymitquimica.com]
- 3. N-(4-CHLOROPHENYL)MALEAMIC ACID CAS#: 7242-16-2 [m.chemicalbook.com]
- 4. N-(4-CHLOROPHENYL)MALEAMIC ACID | 7242-16-2 [chemicalbook.com]
- 5. sserc.org.uk [sserc.org.uk]
- 6. thinksrs.com [thinksrs.com]
- 7. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Biochemistry, Dissolution and Solubility - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. What factors affect solubility? | AAT Bioquest [aatbio.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. scribd.com [scribd.com]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. N-(2-Chloro-4-nitrophenyl)maleamic acid monohydrate - PMC [pmc.ncbi.nlm.nih.gov]
- 16. N-(4-氯苯基)马来酰亚胺 97% | Sigma-Aldrich [sigmaaldrich.com]

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